

Application Note: A Robust HPLC Method for the Quantification of Penicillin V

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Compound of Interest

Compound Name: Penicillin V

Cat. No.: B151295

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Introduction

Penicillin V, also known as phenoxymethylpenicillin, is a widely used β -lactam antibiotic effective against a range of bacterial infections.[1][2] Accurate and reliable quantification of **Penicillin V** in various samples, including pharmaceutical formulations and biological matrices, is crucial for quality control, pharmacokinetic studies, and therapeutic drug monitoring. High-Performance Liquid Chromatography (HPLC) is a powerful analytical technique that offers the specificity and sensitivity required for this purpose.[3][4][5] This application note presents a detailed, validated HPLC method for the quantification of **Penicillin V**, providing researchers, scientists, and drug development professionals with a comprehensive protocol.

Penicillin V is the phenoxymethyl analog of penicillin G and is chemically designated as (2S,5R,6R)-3,3-Dimethyl-7-oxo-6-[(phenoxyacetyl)amino]-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid.[6][7] Its potassium salt is commonly used in oral formulations.[1][8] The method described herein is a reverse-phase HPLC approach, which is a common and effective technique for the analysis of penicillins.[4][5][9]

Experimental

Instrumentation and Materials

- HPLC System: An Agilent 1260 HPLC instrument or equivalent, equipped with a quaternary pump, autosampler, column oven, and a diode array detector (DAD) or UV detector.
- Column: A reversed-phase C18 column (e.g., 250 x 4.6 mm, 5 μ m particle size).

- Chemicals and Reagents:
 - Penicillin V** Potassium reference standard (USP or equivalent)
 - Acetonitrile (HPLC grade)
 - Methanol (HPLC grade)
 - Potassium dihydrogen phosphate (KH_2PO_4) (AR grade)
 - Orthophosphoric acid (AR grade)
 - Water (HPLC grade)

Chromatographic Conditions

A summary of the optimized HPLC conditions is provided in the table below.

Parameter	Condition
Column	C18 (250 x 4.6 mm, 5 μm)
Mobile Phase	Acetonitrile : 0.05 M KH_2PO_4 buffer (pH 3.5) (40:60, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	225 nm
Injection Volume	20 μL
Run Time	10 minutes

Protocols

Preparation of Solutions

1. 0.05 M Potassium Dihydrogen Phosphate (KH_2PO_4) Buffer (pH 3.5):

- Dissolve 6.8 g of KH_2PO_4 in 1000 mL of HPLC grade water.

- Adjust the pH to 3.5 with orthophosphoric acid.
- Filter the buffer solution through a 0.45 µm membrane filter.

2. Mobile Phase Preparation:

- Mix acetonitrile and the prepared 0.05 M KH₂PO₄ buffer (pH 3.5) in a 40:60 (v/v) ratio.
- Degas the mobile phase by sonication or vacuum filtration before use.

3. Standard Stock Solution of **Penicillin V** (1000 µg/mL):

- Accurately weigh about 25 mg of **Penicillin V** Potassium reference standard and transfer it to a 25 mL volumetric flask.
- Dissolve and dilute to volume with the mobile phase. This stock solution should be stored at 2-8 °C and protected from light.

4. Working Standard Solutions:

- Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL. These solutions are used to construct the calibration curve.

Sample Preparation

The sample preparation method will vary depending on the matrix.

For Pharmaceutical Formulations (Tablets):

- Weigh and finely powder not fewer than 20 tablets.
- Accurately weigh a portion of the powder equivalent to about 25 mg of **Penicillin V** and transfer it to a 25 mL volumetric flask.
- Add about 15 mL of mobile phase and sonicate for 15 minutes to ensure complete dissolution.
- Dilute to volume with the mobile phase and mix well.
- Filter the solution through a 0.45 µm syringe filter before injecting into the HPLC system.

For Biological Samples (e.g., Plasma) - Solid-Phase Extraction (SPE):

- Condition a C18 SPE cartridge with 3 mL of methanol followed by 3 mL of water.
- To 1 mL of plasma, add a suitable internal standard and 1 mL of 4% phosphoric acid. Vortex for 30 seconds.
- Load the pre-treated sample onto the conditioned SPE cartridge.
- Wash the cartridge with 3 mL of water.
- Elute the analyte with 2 mL of methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40 °C.
- Reconstitute the residue in 200 µL of mobile phase and inject into the HPLC system.[\[5\]](#)

Method Validation

The developed HPLC method should be validated according to ICH guidelines to ensure its suitability for the intended purpose. The validation parameters include linearity, accuracy, precision, specificity, limit of detection (LOD), and limit of quantification (LOQ).

Validation Parameter	Acceptance Criteria
Linearity (R^2)	≥ 0.999
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	$\leq 2.0\%$
Specificity	No interference from blank/placebo at the retention time of Penicillin V
LOD	Signal-to-Noise ratio of 3:1
LOQ	Signal-to-Noise ratio of 10:1

Results and Data Presentation

The quantitative data for the method validation should be summarized in clear and structured tables.

Table 1: Linearity Data for Penicillin V Quantification

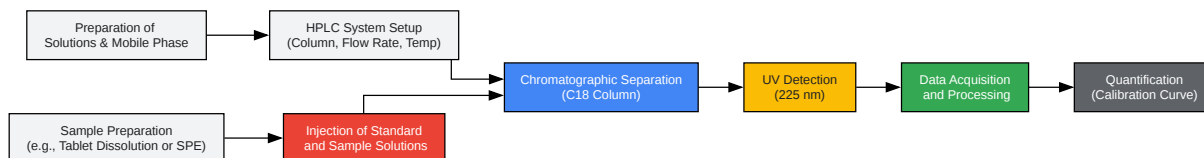
Concentration (µg/mL)	Peak Area (mAU*s)
1	[Insert Data]
5	[Insert Data]
10	[Insert Data]
25	[Insert Data]
50	[Insert Data]
100	[Insert Data]
Regression Equation	y = mx + c
Correlation Coefficient (R²)	[Insert Value]

Table 2: Accuracy and Precision Data

Spiked Concentration (µg/mL)	Measured Concentration (µg/mL) (n=3)	% Recovery	% RSD
25	[Insert Data]	[Insert Data]	[Insert Data]
50	[Insert Data]	[Insert Data]	[Insert Data]
75	[Insert Data]	[Insert Data]	[Insert Data]

Visualizations

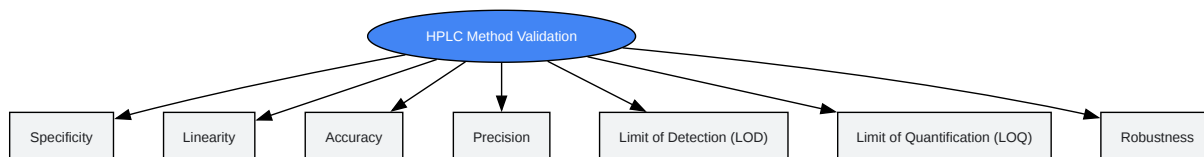
Experimental Workflow



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Caption: HPLC method development workflow for **Penicillin V** quantification.

Method Validation Logical Relationship



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Caption: Key parameters for HPLC method validation.

Conclusion

This application note provides a detailed and robust HPLC method for the quantification of **Penicillin V**. The method is simple, accurate, and precise, making it suitable for routine quality control analysis of pharmaceutical formulations and for research purposes. The provided experimental protocols and validation guidelines will aid researchers in successfully implementing this method in their laboratories.

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